

# Safeguarding Your Laboratory: Proper Disposal of Calcium Peroxide

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## Compound of Interest

Compound Name: *Calcium superoxide*

Cat. No.: *B1260622*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemicals are critical components of laboratory safety. This guide provides essential, step-by-step procedures for the safe disposal of calcium peroxide (often referred to as **calcium superoxide**), a strong oxidizer that requires careful management to prevent accidents and ensure regulatory compliance.

## Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle calcium peroxide with the utmost care. This substance is a strong oxidizer and can intensify fires or cause one upon contact with combustible materials.<sup>[1][2][3]</sup> Always wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.<sup>[1][2][3]</sup> Work in a well-ventilated area and avoid creating dust.<sup>[1][4]</sup> Keep calcium peroxide away from heat, sparks, open flames, and other ignition sources.<sup>[3]</sup> It should also be stored separately from combustible materials, clothing, and incompatible substances such as heavy metals.<sup>[3][4]</sup>

## Step-by-Step Disposal Procedure

Disposal of calcium peroxide must be carried out in accordance with federal, state, and local regulations.<sup>[2][5]</sup> It is classified as a hazardous waste (US EPA Waste Number D001) and must be disposed of at an approved waste disposal plant.<sup>[3][4]</sup>

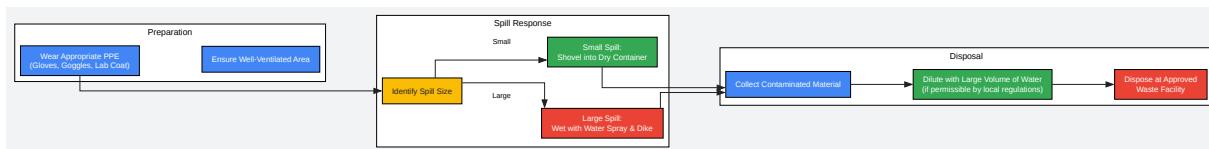
- Small Spills:

- For small, dry spills, use a clean shovel to place the material into a clean, dry, and loosely covered container for later disposal.[6]
- Avoid mixing with other waste streams.[3]
- Keep spilled material away from combustibles like wood, paper, and oil.[1][6]
- Large Spills:
  - For large spills, it is recommended to wet the material with a water spray to prevent dust formation.[2]
  - Isolate the spill area. For solids, this is at least 25 meters (75 feet) in all directions.[6]
  - Create a dike far ahead of a large spill for later disposal.[6]
- Decontamination and Final Disposal:
  - After the bulk of the material has been collected, the remaining area can be flushed with water to remove any trace residue.[2] However, prevent the runoff from entering waterways.[2][6]
  - An acceptable disposal method involves diluting the calcium peroxide with a large volume of water and allowing it to be discharged into a suitable treatment system, in accordance with all local and state environmental laws.[5]
  - Contaminated clothing and equipment should be washed thoroughly before reuse.[1] In some cases, contaminated items should be disposed of as bio-hazardous waste.[1]
  - Empty containers should be taken to an approved waste handling site for recycling or disposal.[4]

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	CaO <sub>2</sub>	[1]
Molecular Weight	72.08 g/mol	[1]
Appearance	White to yellowish powder or granular solid	[1]
Decomposition Temperature	> 200°C (decomposes rapidly)	[6]
UN/ID Number	1457	[4]
Hazard Class	5.1 (Oxidizer)	[4][5]
Packing Group	II	[4]

## Calcium Peroxide Disposal Workflow



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Caption: Logical workflow for the safe disposal of calcium peroxide.

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